

SGC2085 hydrochloride for studying neurobiological processes

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Compound of Interest

Compound Name: SGC2085 hydrochloride

Cat. No.: B593814

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Application Notes and Protocols for SGC2085 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Introduction to SGC2085 Hydrochloride: A Selective CARM1 Inhibitor

SGC2085 hydrochloride is a potent and selective inhibitor of Coactivator-Associated Arginine Methyltransferase 1 (CARM1), also known as PRMT4. CARM1 is an enzyme that plays a crucial role in the regulation of gene transcription through the methylation of arginine residues on histone and non-histone proteins. As a selective inhibitor, SGC2085 is a valuable chemical tool for in vitro biochemical studies aimed at elucidating the specific functions of CARM1.

Important Note on Cellular Activity: It is critical for researchers to be aware that while SGC2085 demonstrates high potency in biochemical assays, it has been reported to have poor cell permeability. Studies have shown a lack of cellular activity at concentrations up to 10 μ M in cell-based assays.[1] Therefore, **SGC2085 hydrochloride** is best suited for in vitro applications, such as enzyme kinetics and screening assays, rather than for studying neurobiological processes in cellular or in vivo models.

For researchers interested in studying the role of histone methylation in neurobiological processes, alternative compounds with better cell permeability, such as DOT1L inhibitors (e.g.,



SGC0946), may be more appropriate.[2][3][4]

Data Presentation: Biochemical Activity of SGC2085 Hydrochloride

The following table summarizes the in vitro inhibitory activity of SGC2085 against a panel of protein arginine methyltransferases (PRMTs).

Target Enzyme	IC50 Value	Selectivity over other PRMTs	Reference
CARM1 (PRMT4)	50 nM	>100-fold (vs. most PRMTs)	[1]
PRMT6	5.2 μΜ	-	[1]
Other PRMTs	>100-fold higher than CARM1	-	[1]

Experimental Protocols: In Vitro CARM1 Inhibition Assay

This protocol describes a general method for assessing the in vitro inhibitory activity of **SGC2085 hydrochloride** against CARM1 using a radiometric assay.

Materials:

- Recombinant human CARM1 enzyme
- SGC2085 hydrochloride
- Histone H3 peptide (as substrate)
- S-adenosyl-L-[methyl-3H]-methionine (3H-SAM)
- Assay buffer (e.g., 20 mM Tris-HCl pH 8.0, 150 mM NaCl, 1 mM EDTA, 10 mM MgCl₂)
- 96-well filter plates



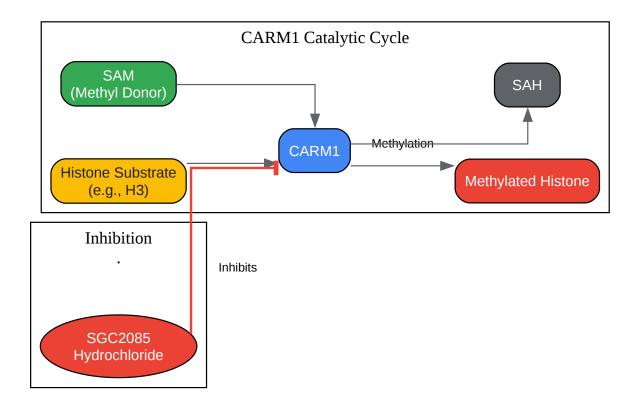
- Scintillation fluid
- Scintillation counter

Procedure:

- Compound Preparation: Prepare a stock solution of SGC2085 hydrochloride in an appropriate solvent (e.g., DMSO). Perform serial dilutions to obtain a range of concentrations for IC50 determination.
- Assay Reaction Setup: In a 96-well plate, combine the assay buffer, recombinant CARM1 enzyme, and the histone H3 peptide substrate.
- Inhibitor Addition: Add the diluted SGC2085 hydrochloride or vehicle control (e.g., DMSO) to the respective wells.
- Initiation of Reaction: Start the methylation reaction by adding ³H-SAM to each well.
- Incubation: Incubate the plate at 30°C for a specified period (e.g., 60 minutes).
- Reaction Termination: Stop the reaction by adding an appropriate quenching solution (e.g., trichloroacetic acid).
- Detection of Methylation: Transfer the reaction mixture to a filter plate to capture the radiolabeled peptide substrate. Wash the plate to remove unincorporated ³H-SAM.
- Quantification: Add scintillation fluid to each well and measure the radioactivity using a scintillation counter.
- Data Analysis: Calculate the percentage of inhibition for each concentration of SGC2085
 hydrochloride relative to the vehicle control. Determine the IC50 value by fitting the data to a dose-response curve.

Visualizations: Diagrams of Mechanism and Workflow

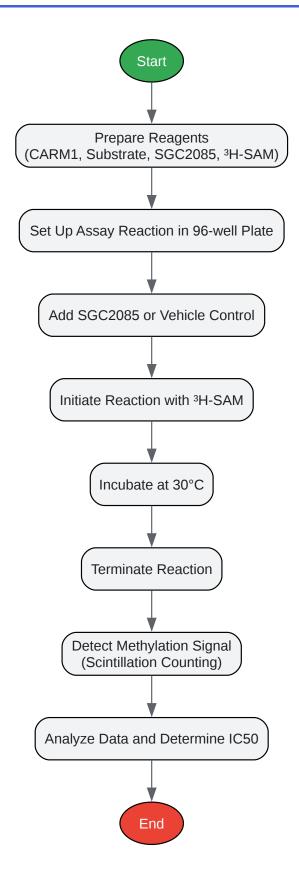




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Caption: Mechanism of CARM1 inhibition by SGC2085 hydrochloride.





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Caption: Workflow for in vitro CARM1 inhibition assay.



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